

3-Methoxyphenylacetone: A Technical Guide to Potential Hazards and Toxicity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxyphenylacetone

Cat. No.: B143000

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Disclaimer: This document is intended for informational purposes for a scientific audience and is not a substitute for a formal safety data sheet (SDS) or a comprehensive toxicological evaluation. **3-Methoxyphenylacetone** is a chemical for research and laboratory use only. Its toxicological properties have not been fully investigated. All handling and experimental procedures should be conducted with appropriate personal protective equipment (PPE) and in a well-ventilated area, following established laboratory safety protocols.

Introduction

3-Methoxyphenylacetone, also known as 1-(3-methoxyphenyl)propan-2-one, is an aromatic ketone of interest in synthetic organic chemistry. As with any chemical substance, a thorough understanding of its potential hazards and toxicity is paramount for ensuring the safety of laboratory personnel and for accurate interpretation of experimental results. This technical guide provides a comprehensive overview of the currently available information regarding the potential hazards and toxicity of **3-Methoxyphenylacetone**. Due to the limited direct toxicological data for this specific compound, this guide also incorporates data from structurally similar compounds, namely 4-Methoxyphenylacetone, 2-Methoxyphenylacetone, and the parent compound, Phenylacetone, to infer potential risks. Furthermore, this guide outlines standard experimental protocols for assessing chemical toxicity, in accordance with internationally recognized guidelines.

Physicochemical Properties

A summary of the known physicochemical properties of **3-Methoxyphenylacetone** is presented in Table 1. These properties are essential for understanding its potential for absorption, distribution, metabolism, and excretion (ADME), as well as for determining appropriate handling and storage procedures.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][2]
Molecular Weight	164.20 g/mol	[1][2]
Appearance	Yellow Liquid	[1][2]
Boiling Point	258 - 260 °C	[1][3]
Flash Point	> 110 °C	[1][3]
CAS Number	3027-13-2	[1][2]

Hazard Identification and Classification

Based on available Safety Data Sheets (SDS), **3-Methoxyphenylacetone** is not currently classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200)[1]. However, some suppliers indicate that it may cause skin irritation, serious eye irritation, and respiratory irritation[3][4]. It is crucial to note that the toxicological properties have not been fully investigated, and therefore, it should be handled with caution[1][5][6].

Potential Toxicological Effects (Inferred from Structurally Related Compounds)

Due to the scarcity of direct toxicological data for **3-Methoxyphenylacetone**, this section summarizes available data for structurally analogous compounds to provide an indication of potential hazards.

Acute Toxicity

Acute toxicity refers to the adverse effects of a substance that result either from a single exposure or from multiple exposures in a short period of time (usually 24 hours)[7]. The primary measure of acute toxicity is the median lethal dose (LD50), the dose required to kill half the members of a tested population.

Compound	Route	Species	LD50	Reference
4-Methoxyphenylacetone	Oral	Rat	3330 mg/kg	[8][9]
Phenylacetone	Intraperitoneal	Mouse	540 mg/kg	[10]

Based on the data for 4-Methoxyphenylacetone, **3-Methoxyphenylacetone** may have a relatively low acute oral toxicity. However, the data for Phenylacetone suggests that parenteral routes of exposure could be significantly more toxic.

Irritation

Several sources suggest that phenylacetone and its methoxy-substituted analogs are irritants.

- 4-Methoxyphenylacetone: Causes skin irritation, serious eye irritation, and may cause respiratory irritation[8][11].
- 2-Methoxyphenylacetone: May cause skin, eye, and respiratory tract irritation[6][12].
- Phenylacetone: May be an irritant[13][14].

Therefore, it is prudent to assume that **3-Methoxyphenylacetone** is also an irritant to the skin, eyes, and respiratory system.

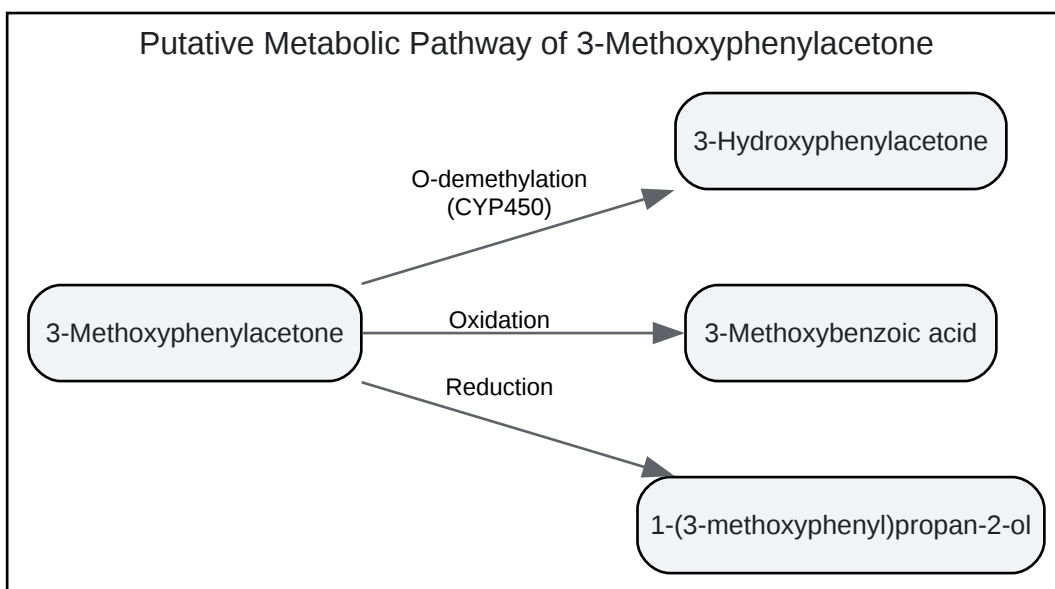
Other Toxicological Endpoints

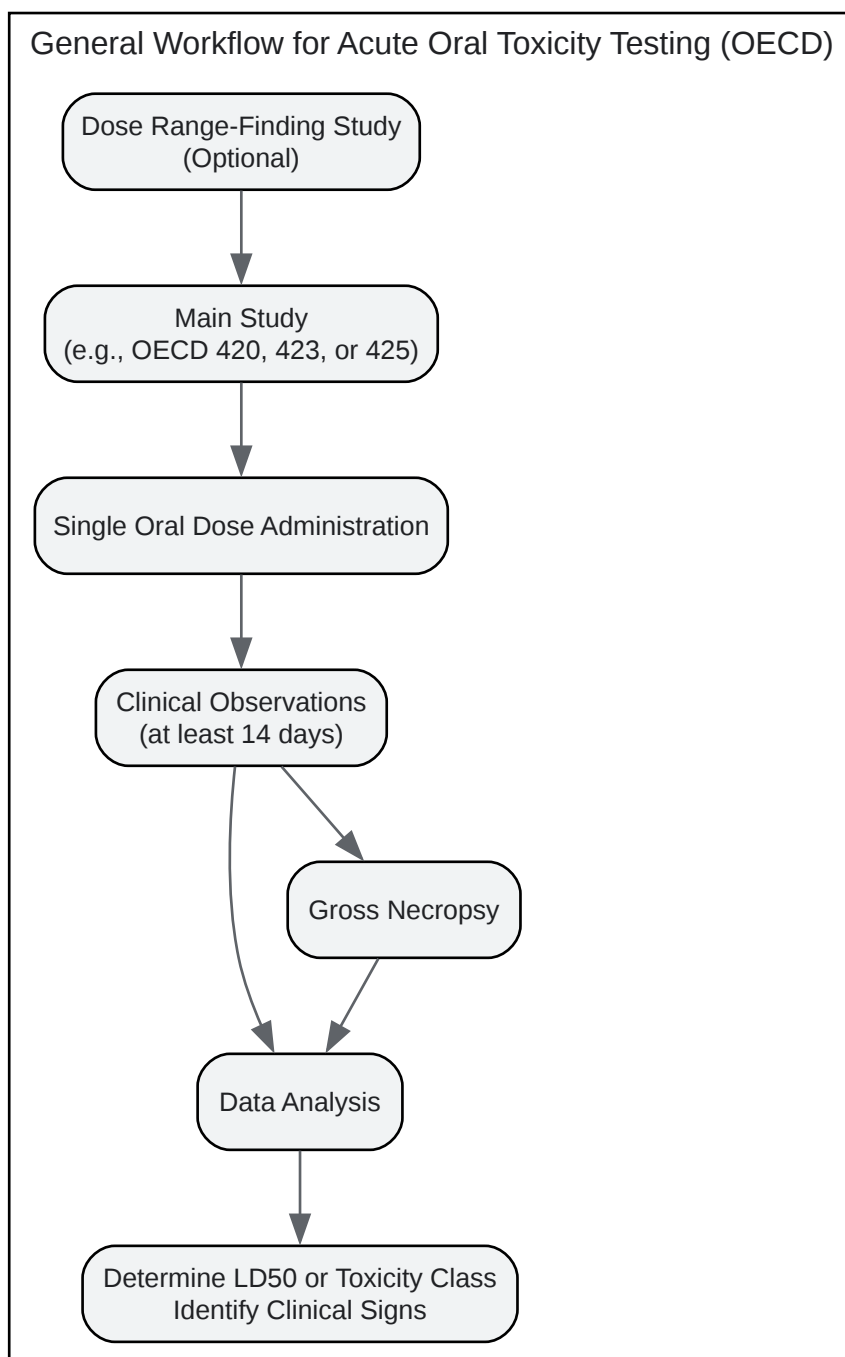
There is no available data on the chronic toxicity, carcinogenicity, mutagenicity, or reproductive toxicity of **3-Methoxyphenylacetone** or its close structural analogs.

Potential Metabolic Pathways

The metabolic fate of **3-Methoxyphenylacetone** has not been specifically studied. However, insights can be drawn from the metabolism of amphetamine and phenylacetone. Amphetamine can be metabolized via oxidative deamination to phenylacetone in the human liver, a reaction mediated by flavin-containing monooxygenase 3 (FMO3)[[1](#)]. Phenylacetone itself can be further metabolized. In rabbit liver preparations, phenylacetone is primarily reduced to the corresponding alcohol, with smaller amounts of benzoic acid also formed[[15](#)].

Based on this, a putative metabolic pathway for **3-Methoxyphenylacetone** can be proposed. The methoxy group may also be subject to O-demethylation.





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